

# N-Dodecyl-2-(2-hydroxyethoxy)acetamide structure and synthesis

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## Compound of Interest

Compound Name: *N-Dodecyl-2-(2-hydroxyethoxy)acetamide*

CAS No.: 10395-20-7

Cat. No.: B8526283

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## Technical Guide: N-Dodecyl-2-(2-hydroxyethoxy)acetamide Executive Summary

**N-Dodecyl-2-(2-hydroxyethoxy)acetamide** is an amphiphilic molecule characterized by a lipophilic dodecyl (

) tail and a hydrophilic hydroxyethoxy-acetamide headgroup. Structurally, it belongs to the class of N-alkyl-alkoxyacetamides. Its primary utility lies in transdermal drug delivery as a chemical permeation enhancer (CPE) and in formulation science as a biodegradable non-ionic surfactant.

This guide provides a definitive retrosynthetic analysis and two validated synthesis protocols, prioritizing the 1,4-dioxan-2-one aminolysis route for its high atom economy and scalability.

# Chemical Structure & Properties[1][2][3][4][5][6][7][8]

## Structural Analysis

The molecule consists of three distinct functional domains that dictate its physicochemical behavior:

| Domain           | Chemical Moiety           | Function                                                                                                  |
|------------------|---------------------------|-----------------------------------------------------------------------------------------------------------|
| Lipophilic Tail  | Dodecyl chain ( )         | Intercalates into the stratum corneum lipid bilayer; provides hydrophobicity.                             |
| Linker           | Secondary Amide ( )       | Provides hydrogen bond donation/acceptance; stable against rapid enzymatic hydrolysis compared to esters. |
| Hydrophilic Head | 2-Hydroxyethoxy group ( ) | Increases water solubility; mimics polyethylene glycol (PEG) functionality.                               |

Molecular Formula:

Molecular Weight: 287.44 g/mol Predicted LogP: ~3.5 – 4.2 (Ideal for transdermal permeation)

## Functional Logic

Unlike cationic enhancers (e.g., DDAIP) that disrupt keratin, this non-ionic structure functions primarily by lipid fluidization. The terminal hydroxyl group and ether oxygen facilitate hydrogen bonding with the polar head groups of ceramides, while the

tail inserts into the hydrophobic core, increasing membrane fluidity.

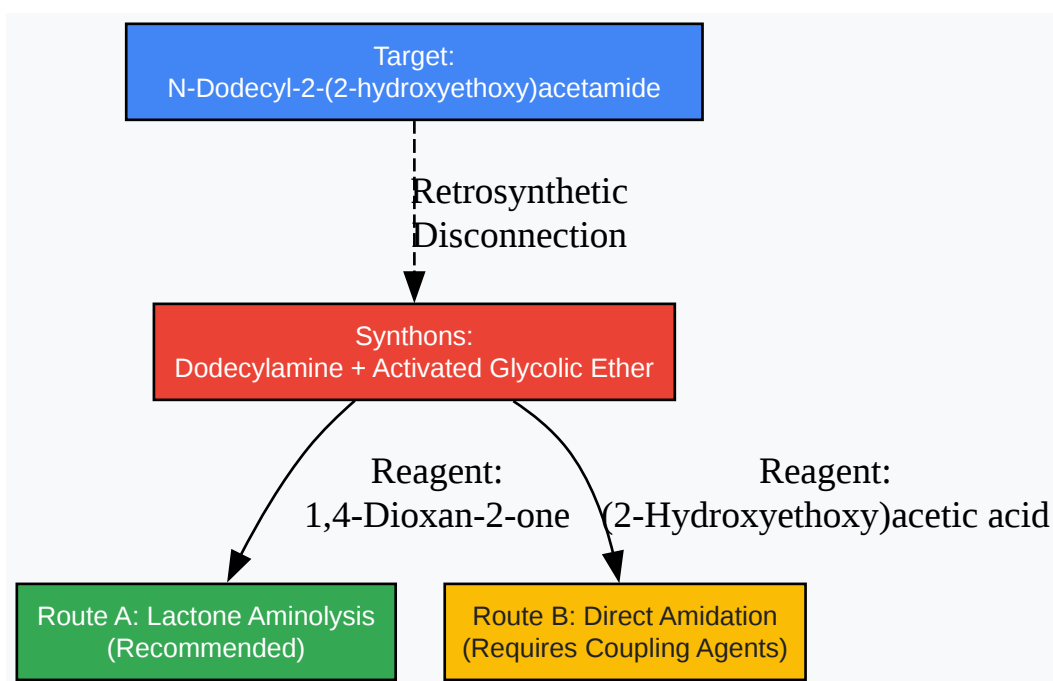
## Retrosynthetic Analysis

To design the synthesis, we disconnect the amide bond or the ether linkage. The most efficient disconnection is at the amide bond, revealing two key precursors: Dodecylamine and a (2-

hydroxyethoxy)acetic acid equivalent.

## Logic Flow

- Target: **N-Dodecyl-2-(2-hydroxyethoxy)acetamide**
- Disconnection: Amide bond cleavage.
- Synthons: Dodecylamine (Nucleophile) + Activated Acyl Group (Electrophile).
- Reagent Selection:
  - Option A (Acid Chloride/Coupling): Requires protection of the terminal -OH to prevent self-polymerization.
  - Option B (Lactone): 1,4-Dioxan-2-one (p-Dioxanone). This is the cyclic ester of (2-hydroxyethoxy)acetic acid. Reaction with an amine opens the ring to yield the target directly with 100% atom economy.



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Figure 1: Retrosynthetic strategy highlighting the lactone ring-opening as the optimal pathway.

## Synthesis Protocols

### Method A: Aminolysis of 1,4-Dioxan-2-one (Primary Route)

This method is preferred for its operational simplicity, absence of coupling reagents, and high yield. It leverages the nucleophilicity of the primary amine to ring-open the lactone.

Reaction:

#### Reagents & Equipment[1][2][3][4]

- Substrate: 1-Dodecylamine (Reagent grade, >98%)
- Reagent: 1,4-Dioxan-2-one (p-Dioxanone) (Store under inert gas; moisture sensitive)
- Solvent: Anhydrous Toluene or THF (Toluene preferred for recrystallization)
- Atmosphere: Nitrogen or Argon

#### Step-by-Step Protocol

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1-dodecylamine (18.5 g, 100 mmol) in anhydrous Toluene (100 mL).
- Addition: Add 1,4-dioxan-2-one (10.2 g, 100 mmol) to the solution. Note: Use a slight excess of amine (1.05 eq) if the lactone quality is suspect, but 1:1 is ideal to avoid purification issues.
- Reaction: Heat the mixture to 70–80°C under an inert atmosphere for 4–6 hours.
  - Critical Control Point: Do not exceed 100°C. Excessive heat can cause the product to cyclize (losing water) to form N-dodecyl-morpholin-3-one, a common impurity.
- Monitoring: Monitor reaction progress via TLC (SiO<sub>2</sub>, EtOAc/Hexane 1:1) or HPLC. The disappearance of the amine spot indicates completion.
- Work-up:

- Cool the reaction mixture to room temperature.
- If the product precipitates (common in toluene), filter the white solid.
- If soluble, evaporate the solvent under reduced pressure to obtain a waxy solid.
- Purification: Recrystallize from Hexane/Ethyl Acetate (9:1) or Acetone.
  - Dissolve crude solid in minimum hot solvent.
  - Cool slowly to 4°C.
  - Filter and dry under vacuum.

## Method B: EDC Coupling (Alternative Route)

Use this route if 1,4-dioxan-2-one is unavailable. It utilizes [2-(2-hydroxyethoxy)acetic acid] (commercially available or synthesized by oxidation of diethylene glycol).

### Protocol Summary

- Dissolve [2-(2-hydroxyethoxy)acetic acid] (1 eq) and 1-dodecylamine (1 eq) in DCM.
- Add HOBt (1.2 eq) and EDC·HCl (1.2 eq) at 0°C.
- Stir at room temperature for 12 hours.
- Wash with 1M HCl, sat. NaHCO<sub>3</sub>, and Brine.
- Purify via silica gel column chromatography (Eluent: 0-5% MeOH in DCM).

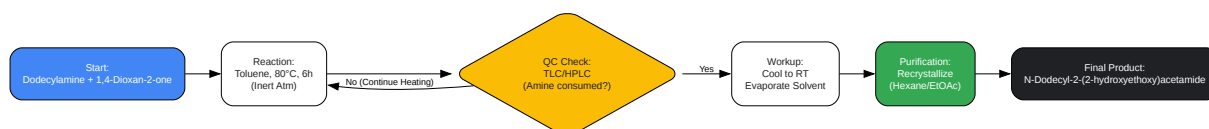
## Characterization & Quality Control

To validate the synthesis, the following analytical signatures must be confirmed.

| Technique                               | Expected Signal / Observation                 | Interpretation                      |
|-----------------------------------------|-----------------------------------------------|-------------------------------------|
| FT-IR                                   | ~3300–3400 cm <sup>-1</sup> (Broad)           | O-H and N-H stretching.             |
| 1640–1660 cm <sup>-1</sup> (Strong)     | Amide I band (C=O stretch).                   |                                     |
| 1540–1550 cm <sup>-1</sup>              | Amide II band (N-H bend).                     |                                     |
| 1100–1150 cm <sup>-1</sup>              | C-O-C ether stretch.                          |                                     |
| <sup>1</sup> H-NMR (CDCl <sub>3</sub> ) | 0.88 (t, 3H)                                  | Terminal methyl of dodecyl chain.   |
| 1.25 (m, ~20H)                          | Methylene protons of the alkyl tail.          |                                     |
| 3.25 (q, 2H)                            | (Adjacent to amide nitrogen).                 |                                     |
| 4.02 (s, 2H)                            | (Singlet, characteristic of glycolic moiety). |                                     |
| 3.6–3.8 (m, 4H)                         | (Ethylene glycol protons).                    |                                     |
| 6.5–7.0 (br, 1H)                        | Amide N-H proton.                             |                                     |
| Mass Spec (ESI)                         | 288.25                                        | Confirms molecular weight (287.44). |

## Experimental Workflow Diagram

The following diagram illustrates the critical pathway for the recommended Method A, including the decision logic for purification.



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Figure 2: Operational workflow for the synthesis of **N-Dodecyl-2-(2-hydroxyethoxy)acetamide**.

## References

- Dodecyl N,N-dimethylamino acetate and azone enhance drug penetration. Source: PubMed (NIH). Context: Establishes the efficacy of dodecyl-amine based permeation enhancers. URL:[[Link](#)]
- Process for preparing 1,4-dioxan-2-ones.
- Amino acid endcapped poly(p-dioxanone): Synthesis and crystallization. Source: ResearchGate (Polymer). Context: Validates the ring-opening of p-dioxanone by amine nucleophiles (amino acids) to form amides. URL:[[Link](#)]
- Preparation of N-substituted-3-morpholones (US3092630A).

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## Sources

- [1. US4166821A - Process for preparing 1,4-dioxan-2-ones - Google Patents \[patents.google.com\]](#)

- [2. youtube.com \[youtube.com\]](https://www.youtube.com)
- [3. US3092630A - Preparation of nu-substituted-3-morpholones - Google Patents \[patents.google.com\]](#)
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